

Spectroscopic data for 2-Nitro-5-(pentafluorosulfanyl)phenol

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Compound of Interest

Compound Name: 2-Nitro-5-(pentafluorosulfanyl)phenol
CAS No.: 1329120-21-9
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An In-depth Technical Guide to the Spectroscopic Characterization of 2-Nitro-5-(pentafluorosulfanyl)phenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Nitro-5-(pentafluorosulfanyl)phenol is a fascinating molecule that presents a unique combination of functional groups of significant interest in medicinal chemistry and materials science. The electron-withdrawing nitro group (-NO₂), the ionizable hydroxyl group (-OH), and the exceptionally stable and lipophilic pentafluorosulfanyl group (-SF₅) impart a distinct electronic and steric profile. The -SF₅ group, in particular, is increasingly utilized as a bioisostere for the nitro or trifluoromethyl group, offering advantages in metabolic stability and membrane permeability. A thorough spectroscopic characterization is paramount for confirming the identity, purity, and electronic properties of this compound, which are critical for its application in drug design and development.

This guide provides a comprehensive overview of the expected spectroscopic data for **2-Nitro-5-(pentafluorosulfanyl)phenol** and the experimental methodologies for their acquisition and interpretation. As a self-validating system, each spectroscopic technique provides a unique piece of the structural puzzle, and together, they offer an unambiguous confirmation of the molecular structure.

Molecular Structure and Predicted Spectroscopic Behavior

The substitution pattern on the benzene ring, with a hydroxyl and a nitro group in a 1,2-relationship and a pentafluorosulfanyl group para to the nitro group, dictates a highly polarized aromatic system. This electronic environment will profoundly influence the chemical shifts in NMR spectroscopy, the vibrational frequencies in IR spectroscopy, the fragmentation patterns in mass spectrometry, and the electronic transitions in UV-Vis spectroscopy.

Caption: Molecular structure of **2-Nitro-5-(pentafluorosulfanyl)phenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. For this compound, a combination of ^1H , ^{13}C , and ^{19}F NMR will be essential.

^1H NMR Spectroscopy

The aromatic region of the ^1H NMR spectrum is expected to show three distinct signals corresponding to the three protons on the benzene ring. The electron-withdrawing effects of the $-\text{NO}_2$ and $-\text{SF}_5$ groups will shift these protons downfield.

Predicted ^1H NMR Data

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-3	8.2 - 8.4	d	~2.5
H-4	7.8 - 8.0	dd	~9.0, ~2.5
H-6	7.2 - 7.4	d	~9.0
OH	10.0 - 11.0	br s	-

Experimental Protocol: ^1H NMR

- Sample Preparation: Accurately weigh 5-10 mg of the compound and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a standard 5 mm NMR tube. DMSO- d_6 is often preferred for phenols as it allows for the observation of the hydroxyl proton, which may exchange with residual water in other solvents.
- Instrument Setup:
 - Use a 400 MHz or higher field NMR spectrometer.
 - Tune and match the probe for the ^1H frequency.
 - Shim the magnetic field to achieve optimal resolution.
- Data Acquisition:
 - Acquire a standard one-pulse ^1H experiment.
 - Set the spectral width to cover the range of approximately -1 to 12 ppm.
 - Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Acquire a sufficient number of scans (typically 16-64) to achieve a good signal-to-noise ratio.
- Data Processing:

- Apply a Fourier transform to the free induction decay (FID).
- Phase the resulting spectrum.
- Reference the spectrum to the residual solvent peak (e.g., DMSO at 2.50 ppm).
- Integrate the signals to determine the relative number of protons.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information about the carbon skeleton. The carbons attached to electronegative atoms or groups (-OH, -NO₂, -SF₅) will be significantly deshielded.

Predicted ¹³C NMR Data

Carbon	Predicted Chemical Shift (δ, ppm)
C-1 (C-OH)	150 - 155
C-2 (C-NO ₂)	138 - 142
C-3 (C-H)	125 - 128
C-4 (C-H)	120 - 123
C-5 (C-SF ₅)	145 - 150
C-6 (C-H)	118 - 121

Experimental Protocol: ¹³C NMR

- Sample Preparation: Use the same sample prepared for ¹H NMR. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ¹³C.
- Instrument Setup:
 - Tune and match the probe for the ¹³C frequency.
- Data Acquisition:

- Acquire a standard proton-decoupled ^{13}C experiment.
- Set the spectral width to cover the range of approximately 0 to 180 ppm.
- A relaxation delay of 2-5 seconds is recommended.
- A large number of scans (e.g., 1024 or more) will be necessary.
- Data Processing:
 - Process the data similarly to the ^1H spectrum, referencing to the solvent peak (e.g., DMSO- d_6 at 39.52 ppm).

^{19}F NMR Spectroscopy

^{19}F NMR is crucial for confirming the presence and integrity of the $-\text{SF}_5$ group. This group typically displays a characteristic AB_4 spin system, appearing as a doublet for the four equatorial fluorines (F_e) and a quintet for the single axial fluorine (F_a).

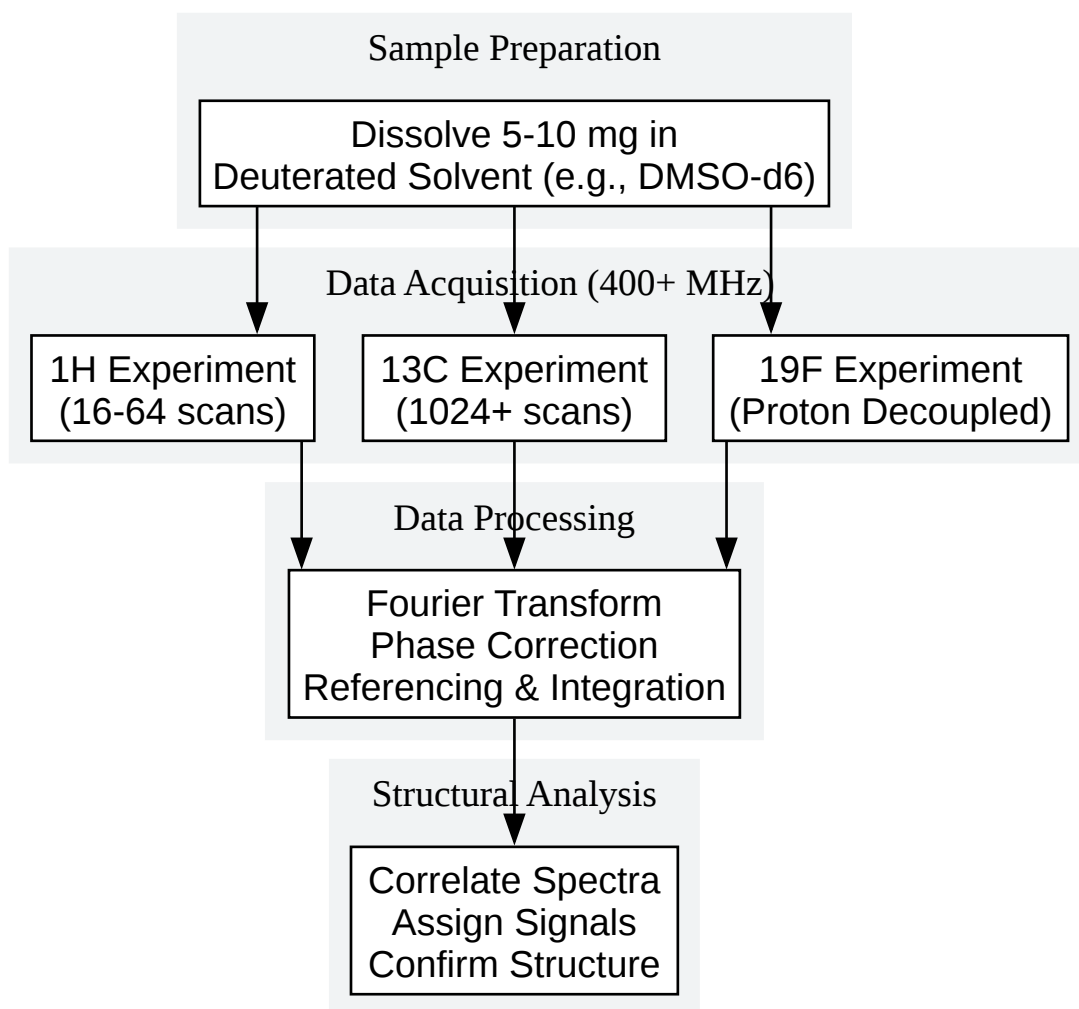
Predicted ^{19}F NMR Data

Fluorine	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
F_e (4F)	60 - 70	d	140 - 150
F_a (1F)	80 - 90	quintet	140 - 150

Experimental Protocol: ^{19}F NMR

- Sample Preparation: The same sample used for ^1H and ^{13}C NMR can be used.
- Instrument Setup:
 - A broadband or fluorine-specific probe is required.
 - Tune and match the probe for the ^{19}F frequency.
- Data Acquisition:

- Acquire a standard one-pulse ^{19}F experiment, often with proton decoupling.
- Set the spectral width to encompass the expected range (e.g., -200 to 100 ppm).
- Reference the spectrum using an external standard such as CFCl_3 ($\delta = 0$ ppm).
- Data Processing: Process the data as with other NMR experiments.



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Caption: General workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Data

Functional Group	Vibration Type	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H	Stretch	3200 - 3400	Broad, Medium
C-H (aromatic)	Stretch	3000 - 3100	Medium
C=C (aromatic)	Stretch	1450 - 1600	Medium-Strong
N-O (asymmetric)	Stretch	1520 - 1560	Strong
N-O (symmetric)	Stretch	1340 - 1380	Strong
C-O	Stretch	1200 - 1250	Strong
S-F	Stretch	800 - 850	Strong

Experimental Protocol: ATR-IR

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent such as isopropanol.
- **Background Scan:** Record a background spectrum of the empty ATR stage. This will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure arm to ensure good contact between the sample and the crystal.
- **Data Acquisition:** Collect the spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm⁻¹.

- **Data Processing:** The resulting spectrum is typically displayed in terms of transmittance or absorbance.

Mass Spectrometry (MS)

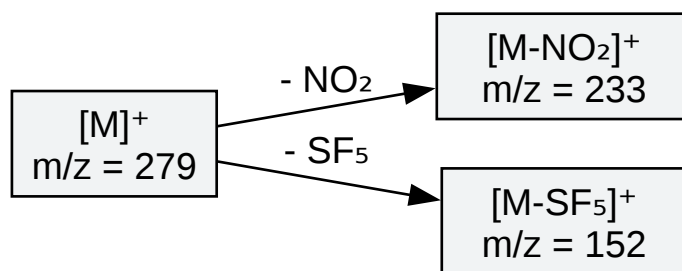
Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural information based on its fragmentation patterns.

Predicted Mass Spectrometry Data

Ion	m/z (Predicted)	Description
$[M]^+$	279	Molecular Ion
$[M-NO_2]^+$	233	Loss of nitro group
$[M-SF_5]^+$	152	Loss of pentafluorosulfanyl group

Experimental Protocol: High-Resolution MS (HRMS)

- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Ionization:** Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) are common techniques for polar molecules. For ESI, the sample is introduced into the mass spectrometer at a low flow rate (e.g., 5-10 μ L/min).
- **Mass Analysis:** Use a high-resolution mass analyzer such as a time-of-flight (TOF) or Orbitrap instrument to obtain accurate mass measurements.
- **Data Acquisition:** Acquire data in either positive or negative ion mode. For a phenol, negative ion mode ($[M-H]^-$) is often highly sensitive.
- **Data Analysis:** The accurate mass of the molecular ion can be used to calculate the elemental formula, confirming the molecular identity.



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Caption: Predicted major fragmentation pathways in EI-MS.

UV-Vis Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within the molecule. Nitrophenols are known to have strong absorptions in the UV and visible regions of the spectrum. The absorption maxima (λ_{max}) are sensitive to the solvent and the pH of the solution.^[1]

Predicted UV-Vis Data

Solvent	Predicted λ_{max} (nm)	Electronic Transition
Methanol	~280, ~350	$\pi \rightarrow \pi$
Methanol + Base	~400	$\pi \rightarrow \pi$ (phenolate)

Experimental Protocol: UV-Vis

- **Sample Preparation:** Prepare a stock solution of the compound in a UV-transparent solvent (e.g., methanol or ethanol). Create a series of dilutions to find a concentration that gives a maximum absorbance between 0.5 and 1.5.
- **Instrument Setup:** Use a dual-beam UV-Vis spectrophotometer.
- **Blank Measurement:** Fill a cuvette with the pure solvent and use it to zero the instrument (measure the baseline).

- **Sample Measurement:** Replace the blank cuvette with a cuvette containing the sample solution and record the spectrum, typically from 200 to 600 nm.
- **pH Dependence (Optional):** To observe the shift for the phenolate anion, add a drop of a dilute base (e.g., NaOH in methanol) to the cuvette and re-record the spectrum. The absorption peak around 351 nm for 2-nitrophenol is attributed to the S₀–S₁ transition.^[2]

Conclusion

The comprehensive spectroscopic characterization of **2-Nitro-5-(pentafluorosulfanyl)phenol** requires a multi-faceted approach. Each technique—NMR, IR, MS, and UV-Vis—provides complementary and essential data for the unambiguous confirmation of its structure. The protocols and predicted data within this guide serve as a robust framework for researchers, enabling them to confidently acquire and interpret the necessary spectroscopic information for this and structurally related compounds, thereby accelerating research and development efforts.

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